

"laboratory synthesis protocol for Butyl 2-hydroxyethanesulfonate"

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Compound of Interest

Compound Name: *Butyl 2-hydroxyethanesulfonate*

CAS No.: 78303-74-9

Cat. No.: B3331117

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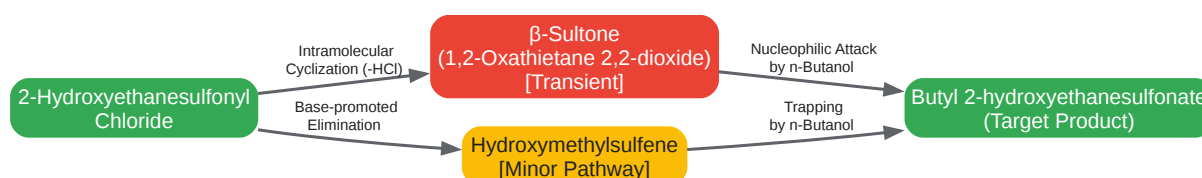
Title: Laboratory Synthesis Protocol for **Butyl 2-hydroxyethanesulfonate** Subtitle: Mechanistic Insights and Step-by-Step Methodology for Pentamidine Impurity Standard Preparation Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals

Introduction & Strategic Overview

Butyl 2-hydroxyethanesulfonate (CAS No. 78303-74-9), commonly referred to as n-butyl isethionate, is a fully characterized chemical compound utilized extensively as an analytical reference standard. In pharmaceutical development, it is primarily monitored as a critical impurity in the synthesis and degradation profiling of the antiprotozoal active pharmaceutical ingredient (API) Pentamidine[1],[2].

The Synthetic Challenge: Direct Fischer esterification of 2-hydroxyethanesulfonic acid (isethionic acid) with n-butanol is thermodynamically and kinetically unfavorable. The extreme hydrophilicity of the sulfonic acid, combined with the presence of a primary hydroxyl group, leads to competing etherification, oligomerization, and severe difficulties in azeotropic water removal.

The Solution: To bypass these barriers, this protocol utilizes a highly reactive bifunctional intermediate: 2-hydroxyethanesulfonyl chloride. As elucidated by King and Hillhouse[3], the reaction of this intermediate with n-butanol in the presence of a tertiary amine does not proceed via a standard bimolecular nucleophilic substitution (S_N2). Instead, the base promotes an intramolecular cyclization, generating a transient β -sultone (1,2-oxathietane 2,2-dioxide). This highly strained four-membered ring undergoes rapid nucleophilic ring-opening by n-butanol to yield the target ester.



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Fig 1. Reaction mechanism showing the primary β -sultone and minor hydroxymethylsulfene pathways.

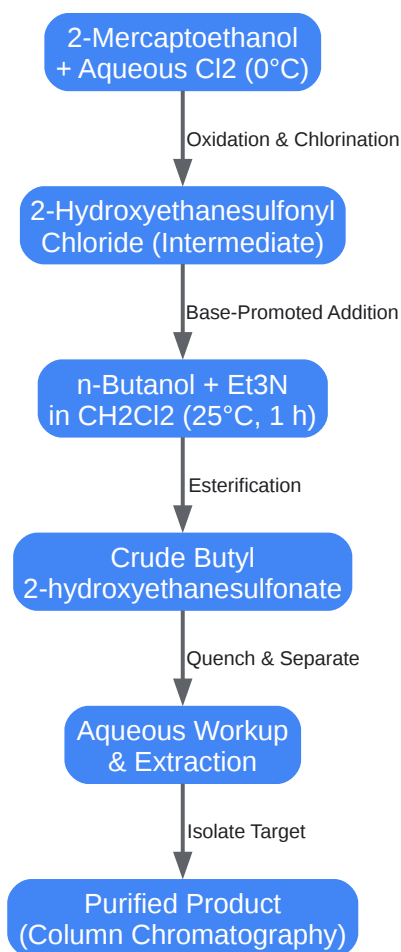
Materials and Reagents

Table 1: Reagent Specifications for Laboratory Scale Synthesis

Reagent	MW (g/mol)	Equivalents	Amount	Role	Safety / Handling
2-Mercaptoethanol	78.13	1.0	7.8 g (0.1 mol)	Starting Material	Toxic, stench; handle in fume hood
Chlorine Gas (Cl ₂)	70.90	Excess	-	Oxidant / Chlorinating Agent	Highly toxic gas; use strict ventilation
n-Butanol	74.12	10.0	22.2 g (0.3 mol)	Nucleophile / Reactant	Flammable, irritant
Triethylamine (Et ₃ N)	101.19	1.3	4.0 g (0.04 mol)	Base / Catalyst	Corrosive, flammable
Methylene Chloride	84.93	Solvent	100 mL total	Reaction Medium	Suspected carcinogen

Step-by-Step Experimental Protocol

This protocol is designed as a self-validating system, incorporating specific analytical checkpoints to ensure reaction fidelity before proceeding to subsequent steps.



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Fig 2. Synthetic workflow for **Butyl 2-hydroxyethanesulfonate** via sulfonyl chloride activation.

Phase 1: Synthesis of 2-Hydroxyethanesulfonyl Chloride

- Setup: Equip a 500 mL three-neck round-bottom flask with a magnetic stirrer, gas dispersion tube, and an internal thermometer.
- Preparation: Dissolve 2-mercaptoethanol (0.1 mol) in 100 mL of deionized water and cool the solution to 0°C using an ice-salt bath.
- Chlorination: Bubble chlorine gas (Cl₂) through the aqueous solution at a rapid, controlled rate while maintaining the internal temperature strictly below 5°C.
 - Causality: Low temperature is critical. 2-hydroxyethanesulfonyl chloride is the simplest compound capable of isolation at room temperature that contains both an alcohol and a

sulfonyl chloride. Allowing the temperature to rise will cause premature hydrolysis or polymerization of this highly reactive bifunctional product[3].

- Purge: Continue chlorination until the solution turns distinctly yellow/green, indicating an excess of chlorine, then immediately purge with nitrogen gas for 10 minutes to remove residual Cl₂.
- Extraction: Extract the aqueous mixture rapidly with cold methylene chloride (3 × 50 mL).
- Isolation: Dry the combined organic layers over anhydrous MgSO₄, filter, and concentrate under reduced pressure (at <25°C) to yield a syrupy liquid.
 - Validation Checkpoint 1: FTIR analysis of a crude aliquot must display strong sulfonyl chloride stretching bands at ~1375 cm⁻¹ and 1168 cm⁻¹, confirming successful oxidation[3]. Proceed immediately to Phase 2.

Phase 2: Base-Promoted Esterification

- Reaction Setup: In a flame-dried 250 mL round-bottom flask under an inert nitrogen atmosphere, dissolve the freshly prepared 2-hydroxyethanesulfonyl chloride (~0.03 mol) and anhydrous n-butanol (0.3 mol, 10 eq) in 50 mL of dry methylene chloride.
 - Causality: A massive excess of n-butanol is deliberately used to outcompete intermolecular polymerization and drive the nucleophilic ring-opening of the transient β-sultone intermediate toward the target ester[3].
- Base Addition: Cool the reaction mixture to 0°C. Add triethylamine (0.04 mol) dropwise over 15 minutes via an addition funnel.
- Propagation: Remove the ice bath and allow the reaction to stir at room temperature (25°C) for 1 hour.
 - Validation Checkpoint 2: TLC (Eluent: 70:30 Hexane:Ethyl Acetate, visualized with KMnO₄) should indicate the complete consumption of the sulfonyl chloride and the appearance of a new, distinct product spot.

Phase 3: Workup and Purification

- Quench: Terminate the reaction by adding 50 mL of chilled distilled water to dissolve the precipitated triethylamine hydrochloride salts.
- Washing: Separate the organic layer and wash sequentially with 1M HCl (30 mL) to remove residual amine, saturated NaHCO₃ (30 mL) to neutralize, and brine (30 mL).
- Drying: Dry the organic phase over anhydrous Na₂SO₄, filter, and concentrate via rotary evaporation.
- Chromatography: Purify the crude residue using silica gel column chromatography (Eluent gradient: 90:10 to 70:30 Hexane:Ethyl Acetate) to isolate pure **Butyl 2-hydroxyethanesulfonate**.

Analytical Characterization

To ensure the synthesized compound meets the stringent criteria required for an API reference standard, validate the purified product against the expected spectral data outlined below.

Table 2: Expected Analytical Characterization Data

Analytical Method	Target Signal / Peak	Structural Assignment
FTIR Spectroscopy	3430 cm ⁻¹ (broad)	O-H stretching (primary alcohol)
FTIR Spectroscopy	1195 cm ⁻¹ , 1040 cm ⁻¹	S=O asymmetric and symmetric stretching (sulfonate ester)
¹ H NMR (CDCl ₃ , 400 MHz)	δ 4.27 (t, 2H)	-CH ₂ -O-SO ₂ - (butyl α-carbon)
¹ H NMR (CDCl ₃ , 400 MHz)	δ 4.00 (t, 2H)	HO-CH ₂ - (hydroxyethyl β-carbon)
¹ H NMR (CDCl ₃ , 400 MHz)	δ 3.34 (t, 2H)	-CH ₂ -SO ₂ - (hydroxyethyl α-carbon)
¹ H NMR (CDCl ₃ , 400 MHz)	δ 0.95 (t, 3H)	-CH ₃ (butyl terminal methyl)
Mass Spectrometry (ESI+)	m/z 183.07 [M+H] ⁺	Molecular ion of Butyl 2-hydroxyethanesulfonate

References

- Title: n-**Butyl 2-Hydroxyethanesulfonate** - CAS - 78303-74-9 Source: Axios Research URL: [\[Link\]](#)
- Title: Organic sulfur mechanisms. 24. Preparation and reactions of 2-hydroxyethanesulfonyl chloride, the first hydroxyalkanesulfonyl chloride Source: Canadian Journal of Chemistry (King, J. F., & Hillhouse, J. H., 1983) URL: [\[Link\]](#)

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Sources

- [1. n-Butyl 2-Hydroxyethanesulfonate - CAS - 78303-74-9 | Axios Research \[axios-research.com\]](#)
- [2. n-Butyl 2-Hydroxyethanesulfonate | CAS No- 78303-74-9 | NA \[chemicea.com\]](#)
- [3. cdnsciencepub.com \[cdnsciencepub.com\]](#)
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